

Application Notes and Protocols for Staining Polyamide Fibers with Acid Green 28

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Compound of Interest

Compound Name: Acid Green 28

Cat. No.: B1175345

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Introduction

Acid Green 28, also known as C.I. 61580, is an anionic dye widely used for staining protein and polyamide fibers such as nylon, wool, and silk. Its staining mechanism relies on the electrostatic interaction between the negatively charged sulfonate groups of the dye molecule and the protonated amino groups present in the polyamide fiber under acidic conditions. Achieving uniform and reproducible staining is crucial for various research and development applications, including material science, textile engineering, and in vitro drug delivery studies where labeled fibers may be utilized.

These application notes provide a comprehensive set of protocols for the staining of polyamide fibers with **Acid Green 28**, including detailed experimental procedures, safety precautions, and methods for evaluating staining efficacy and fastness.

Dye Properties and Safety Precautions

Acid Green 28 Properties:

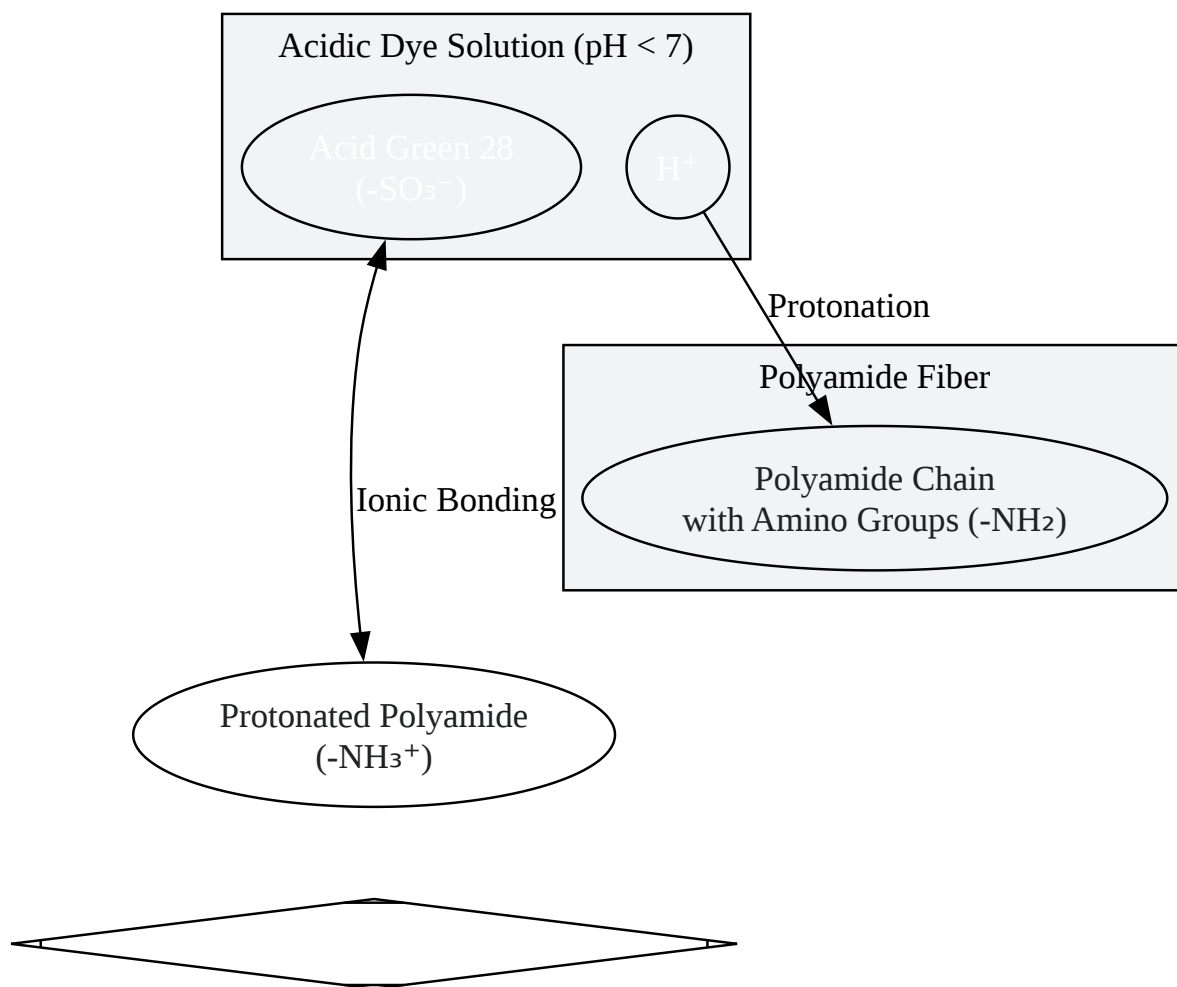
Property	Value
C.I. Name	Acid Green 28
C.I. Number	61580
CAS Number	12217-29-7
Molecular Formula	$C_{34}H_{32}N_2Na_2O_{10}S_2$
Molecular Weight	738.74 g/mol
Appearance	Green Powder
Shade	Bluish Green

Safety Precautions:

Acid Green 28 may cause eye and skin irritation, and respiratory irritation if inhaled. It is harmful if swallowed. Always handle this dye in a well-ventilated area, preferably in a chemical fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. In case of contact with eyes or skin, rinse immediately with plenty of water for at least 15 minutes. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention. For detailed information, refer to the Safety Data Sheet (SDS) for **Acid Green 28**.

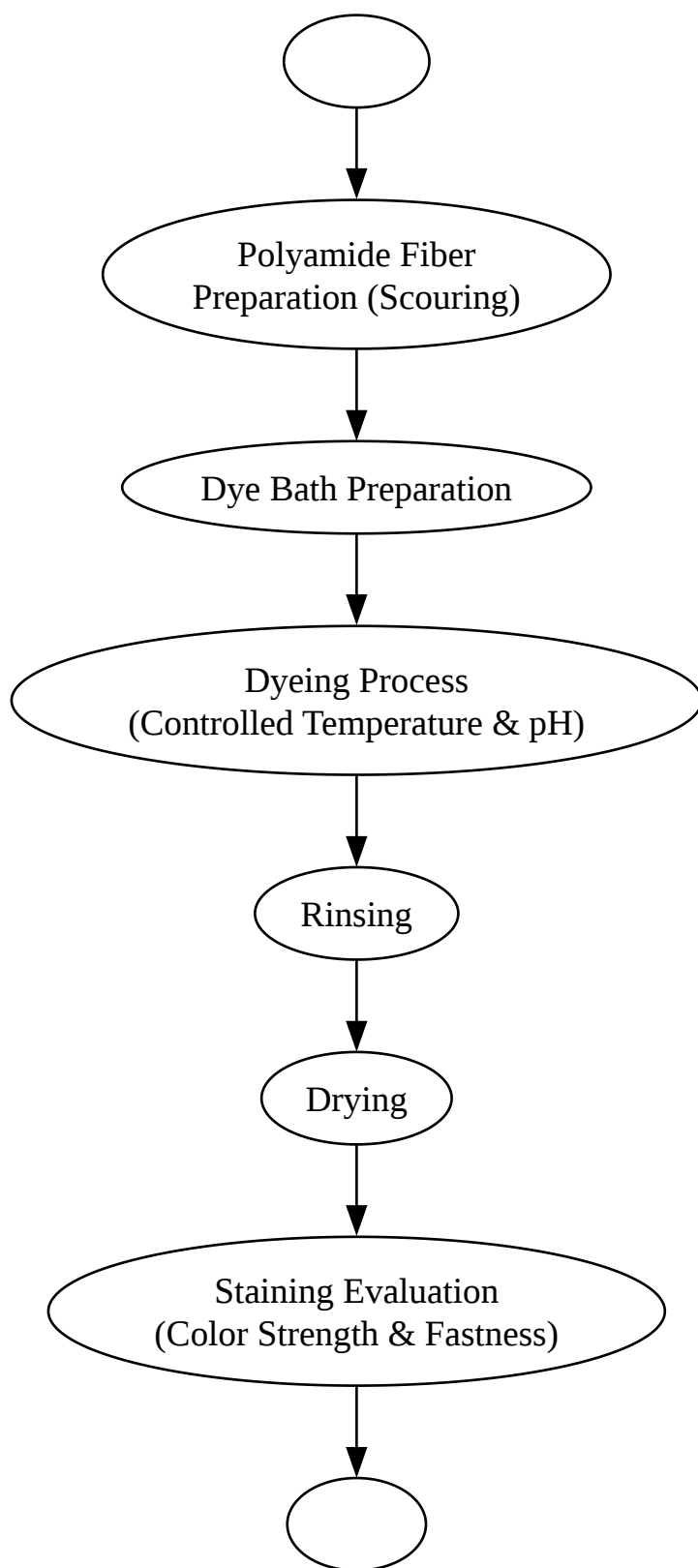
Staining Mechanism and Experimental Workflow

The staining of polyamide fibers with acid dyes is governed by the principles of ionic bonding. In an acidic dyebath, the amino end groups ($-NH_2$) of the polyamide polymer chains become protonated, acquiring a positive charge ($-NH_3^+$). The anionic **Acid Green 28** dye molecules, which contain sulfonate groups ($-SO_3^-$), are then electrostatically attracted to these positively charged sites on the fiber. The strength of this interaction is influenced by the pH of the dyeing medium, the temperature, and the presence of auxiliary chemicals.



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The general workflow for staining polyamide fibers involves preparation of the fibers and the dye bath, the dyeing process itself under controlled conditions, followed by rinsing, drying, and evaluation of the staining.



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Experimental Protocols

Materials and Reagents

- Polyamide fibers (e.g., Nylon 6 or Nylon 6,6)
- **Acid Green 28** (C.I. 61580)
- Acetic acid (CH_3COOH) or Sulfuric acid (H_2SO_4) for pH adjustment
- Sodium acetate (CH_3COONa) for buffering (optional)
- Leveling agent (e.g., a weakly cationic or anionic surfactant)
- Non-ionic detergent
- Distilled or deionized water
- Standard multifiber fabric (for fastness testing)
- Grey scales for assessing color change and staining

Equipment

- Laboratory-grade dyeing machine or a temperature-controlled water bath with a beaker and stirrer
- pH meter
- Spectrophotometer or colorimeter for color strength measurement
- Launder-Ometer for wash fastness testing
- Light fastness tester (Xenon arc lamp)
- Crockmeter for rubbing fastness testing
- Analytical balance
- Drying oven

Protocol 1: Standard Staining Procedure

This protocol provides a general method for achieving a medium shade of green on polyamide fibers.

- Fiber Preparation (Scouring):
 - Wash the polyamide fibers in a solution containing 1 g/L of a non-ionic detergent at 60°C for 30 minutes to remove any sizing agents or impurities.
 - Rinse the fibers thoroughly with warm and then cold distilled water.
 - Allow the fibers to air dry or use a drying oven at a temperature below 60°C.
- Dye Bath Preparation:
 - Calculate the required amount of dye based on the weight of the fiber (o.w.f - on weight of fiber). For a 2% shade, use 0.02 g of **Acid Green 28** per 1 g of fiber.
 - Prepare the dye bath with a material-to-liquor ratio of 1:20 (e.g., for 5 g of fiber, use 100 mL of water).
 - Dissolve the calculated amount of **Acid Green 28** powder in a small amount of hot distilled water and then add it to the main dye bath.
 - Add 1 g/L of a suitable leveling agent to the dye bath.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing Process:
 - Introduce the pre-wetted polyamide fibers into the dye bath at room temperature.
 - Gradually raise the temperature of the dye bath to 90-100°C at a rate of approximately 2°C per minute.
 - Maintain the temperature at 90-100°C for 30-60 minutes, ensuring gentle agitation of the fibers.

- Rinsing and Drying:
 - After dyeing, allow the dye bath to cool down to about 60°C.
 - Remove the fibers and rinse them with warm water, followed by a thorough rinse with cold water until the rinse water is clear.
 - Squeeze out the excess water and dry the stained fibers in an oven at a temperature not exceeding 60°C.

Quantitative Data on Staining Parameters

The efficiency of the staining process is significantly influenced by parameters such as pH, temperature, and dye concentration. The following tables provide representative data on how these parameters can affect the color strength (K/S value) of polyamide fibers stained with an acid dye.

Note: The following data is based on studies with C.I. Acid Blue 324 on Polyamide 6 and is intended to be illustrative of the general trends expected with **Acid Green 28**. Optimal conditions for **Acid Green 28** may vary.

Table 1: Effect of pH on Color Strength (K/S)

pH	K/S Value (Arbitrary Units)
3.0	12.5
4.0	10.8
5.0	8.7
6.0	6.5
7.0	4.2
Dyeing Conditions: 1% dye concentration, 95°C, 30 minutes.	

Table 2: Effect of Temperature on Color Strength (K/S)

Temperature (°C)	K/S Value (Arbitrary Units)
50	3.8
60	5.2
70	7.1
80	9.5
95	12.1
Dyeing Conditions: 1% dye concentration, pH 3.0, 30 minutes.	

Table 3: Effect of Dye Concentration on Color Strength (K/S)

Dye Concentration (% o.w.f)	K/S Value (Arbitrary Units)
0.25	3.1
0.50	6.0
0.75	8.9
1.00	12.1
1.50	15.8
Dyeing Conditions: pH 3.0, 95°C, 30 minutes.	

Evaluation of Staining Quality: Colorfastness Testing

To assess the durability of the staining, a series of colorfastness tests should be performed according to standardized methods.

Protocol 2: Wash Fastness (ISO 105-C06)

This test evaluates the resistance of the color to domestic and commercial laundering.

- Prepare a composite specimen by sewing a 10 cm x 4 cm piece of the stained polyamide fiber with a standard multifiber fabric of the same dimensions.
- Prepare the wash solution containing 4 g/L ECE reference detergent and 1 g/L sodium perborate in distilled water.
- Place the composite specimen in a stainless-steel container of a Launder-Ometer with the wash solution and 10 stainless steel balls (for mechanical action).
- Conduct the test at 40°C for 30 minutes (for a standard wash).
- After the test, rinse the specimen with warm and then cold water.
- Separate the polyamide and multifiber fabrics (leaving one short edge stitched) and dry them in an oven at a temperature not exceeding 60°C.
- Assess the color change of the polyamide specimen and the staining of the multifiber fabric using the respective grey scales under standard lighting conditions.

Protocol 3: Light Fastness (ISO 105-B02)

This test determines the resistance of the color to the fading effect of light.

- Mount a specimen of the stained polyamide fiber on a sample holder.
- Simultaneously expose the specimen and a set of blue wool standards to a xenon arc lamp under controlled conditions of temperature and humidity.
- Periodically assess the fading of the specimen against the fading of the blue wool standards.
- The light fastness rating is the number of the blue wool standard that shows a similar degree of fading to the specimen.

Protocol 4: Rubbing Fastness (Crocking) (ISO 105-X12)

This test assesses the amount of color transferred from the stained fiber to another surface by rubbing.

- Fix a specimen of the stained polyamide fiber onto the base of a crockmeter.
- Mount a standard white cotton rubbing cloth onto the rubbing finger of the crockmeter.
- Perform the test by rubbing the cloth against the specimen for 10 cycles in both dry and wet conditions.
- For the wet test, the rubbing cloth is wetted with distilled water to a specific pickup percentage.
- Assess the degree of color transfer to the white rubbing cloth using the grey scale for staining.
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